

Preparing CVN766 Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: CVN766

Cat. No.: B12369673

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Abstract

This document provides a comprehensive guide for the preparation and use of **CVN766** stock solutions in cell culture applications. **CVN766** is a potent and exquisitely selective orexin-1 receptor (OX1R) antagonist, making it a valuable tool for research in neuroscience and related fields.^{[1][2][3][4]} Adherence to proper solution preparation, storage, and handling protocols is crucial for obtaining reproducible and reliable experimental results. This guide outlines the chemical properties of **CVN766**, detailed protocols for stock solution preparation, and recommendations for its application in cell-based assays.

Introduction to CVN766

CVN766 is an orally active and brain-permeable small molecule that acts as a highly selective antagonist of the orexin-1 receptor (OX1R) with an IC₅₀ value of 8 nM.^{[1][5]} It displays over 1,000-fold selectivity for OX1R over the orexin-2 receptor (OX2R).^{[1][3][6]} Orexin neuropeptides are involved in regulating various physiological processes, including wakefulness, reward, and stress pathways.^{[6][7]} The high selectivity of **CVN766** for OX1R allows for the specific investigation of this pathway's role in cellular and disease models without the confounding effects of OX2R modulation.^{[4][6]}

CVN766 Properties and Data

Accurate data regarding the physicochemical properties of **CVN766** is essential for preparing solutions of a precise concentration.

Parameter	Value	Source
Molecular Weight	446.43 g/mol	[8]
CAS Number	1803557-42-7	[8]
Appearance	White crystalline solid (typical)	[9]
Purity	>98% (recommended for in vitro assays)	[9]
Solubility	Soluble in DMSO (e.g., 10 mM)	[1]

Experimental Protocols

Materials and Equipment

- **CVN766** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes (amber or wrapped in foil to protect from light)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Laminar flow hood or other sterile workspace
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM CVN766 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many small molecule inhibitors.

Calculations:

To prepare a 10 mM stock solution, the required mass of **CVN766** and volume of DMSO must be calculated.

- Mass of **CVN766** (mg) = Desired Volume (L) x Desired Concentration (mol/L) x Molecular Weight (g/mol) x 1000 (mg/g)

For example, to prepare 1 mL of a 10 mM stock solution:

- Mass (mg) = 0.001 L x 0.010 mol/L x 446.43 g/mol x 1000 mg/g = 4.46 mg

Procedure:

- Preparation: Don appropriate PPE and work within a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Carefully weigh out the calculated mass of **CVN766** powder using an analytical balance. To minimize static, use an anti-static weigh boat or directly weigh into a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **CVN766** powder.
- Mixing: Securely cap the tube and vortex the solution for 1-2 minutes until the **CVN766** is completely dissolved. A brief sonication or gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but always check the compound's stability information first.^[5]
^[9] Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected microcentrifuge tubes.^[9]^[10]^[11] Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability of Stock Solutions

Proper storage is critical to maintain the activity of the **CVN766** stock solution.

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

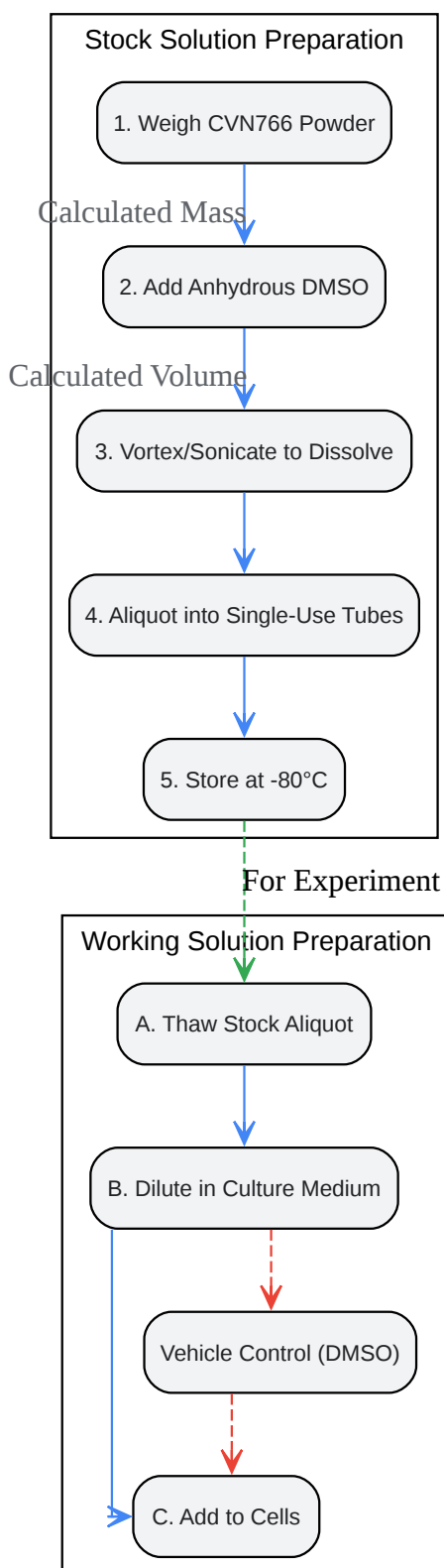
Store aliquots protected from light.[\[9\]](#)

Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the concentrated DMSO stock solution into the cell culture medium.

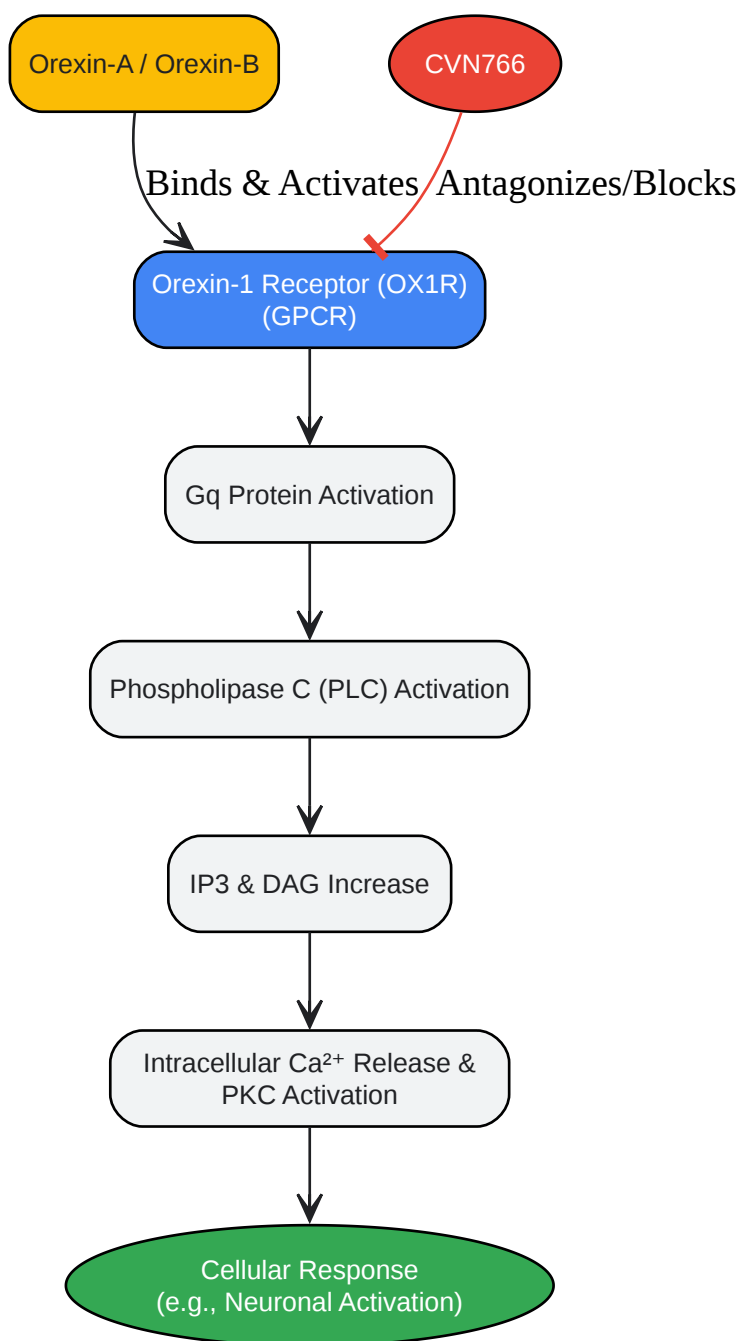
- Thaw Stock Solution: Thaw a single aliquot of the **CVN766** stock solution at room temperature.
- Serial Dilutions (if necessary): It is best practice to perform initial serial dilutions in DMSO before the final dilution into the aqueous cell culture medium to prevent precipitation.[\[12\]](#)
- Final Dilution: Slowly add the desired volume of the **CVN766** DMSO stock (or a diluted DMSO stock) to the pre-warmed complete cell culture medium. Mix immediately and thoroughly by gentle pipetting or swirling. The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.1% to 0.5%, as higher concentrations can be toxic to cells.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Vehicle Control: Always include a vehicle control in your experiments. This consists of treating a set of cells with the same final concentration of DMSO as is present in the **CVN766**-treated wells.[\[10\]](#)

Diagrams



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Caption: Experimental workflow for preparing **CVN766** stock and working solutions.



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Caption: Simplified signaling pathway of the Orexin-1 Receptor and the inhibitory action of CVN766.

Quality Control

To ensure the integrity of your experimental results, it is recommended to:

- Visually inspect the stock solution for any signs of precipitation before each use.
- Periodically perform a dose-response experiment to confirm the biological activity of the compound.
- For critical applications, the concentration and purity of the stock solution can be verified using analytical methods such as HPLC or Mass Spectrometry.[9]

By following these guidelines, researchers can confidently prepare and utilize **CVN766** stock solutions for their cell culture experiments, leading to more accurate and reproducible findings in the study of orexin signaling.

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